

An In-depth Technical Guide to the Physical Properties of Dimethylacetylene

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Compound of Interest

Compound Name: 2-Butyne

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the boiling and melting points of dimethylacetylene, also known as **2-butyne**. The information is compiled from various scientific data sources to ensure accuracy and reliability, which is crucial for professionals in research and development. This document also outlines the standard experimental methodologies for determining these critical physical constants.

Core Physical Properties

Dimethylacetylene ($\text{CH}_3\text{C}\equiv\text{CCH}_3$) is a symmetrical alkyne that is a colorless, volatile, and pungent liquid at standard temperature and pressure.^{[1][2]} Accurate knowledge of its boiling and melting points is essential for its handling, storage, and application in chemical synthesis.

Quantitative Data Summary

The boiling and melting points of dimethylacetylene have been determined and are reported across multiple chemical data repositories. The following table summarizes these values for easy comparison.

Physical Property	Value (°C)	Value (°F)	Value (K)	Source(s)
Boiling Point	27	81	300	[1][2][3][4][5][6] [7][8][9]
26.95	80.51	299.95	[10]	
26.9	80.42	299.9	[11]	
Melting Point	-32	-26	241	[1][3][5]
-32.3	-26.14	240.7	[11]	
-24	-11.2	249	[6][8]	

Note: The data are presented as reported in the cited sources. Minor variations are due to different experimental conditions and measurement precision.

Experimental Protocols

The determination of boiling and melting points are fundamental laboratory procedures for the characterization of a chemical substance. The following are detailed methodologies for these experiments.

1. Melting Point Determination (Capillary Method)

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a narrow temperature range.

- Apparatus: Melting point apparatus (e.g., Thiele tube or a digital melting point device), capillary tubes, thermometer, and a pure sample of dimethylacetylene (in a solid state, achieved by cooling).
- Procedure:
 - A small, finely powdered sample of solidified dimethylacetylene is packed into a thin-walled capillary tube to a height of 2-3 mm.

- The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last crystal of the solid melts is recorded as the end of the melting range.
- For a pure substance, this range should be narrow (typically < 1 °C).

2. Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- Apparatus: Distillation flask, condenser, receiving flask, heat source (heating mantle or water bath), thermometer, and boiling chips.
- Procedure:
 - A sample of liquid dimethylacetylene is placed in the distillation flask, and a few boiling chips are added to ensure smooth boiling.
 - The distillation apparatus is assembled with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is distilling.
 - The liquid is heated gently. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
 - The temperature will stabilize at the boiling point of the substance. This steady temperature, at which the liquid is actively boiling and condensing in the condenser, is recorded as the boiling point.

- It is crucial to note the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent. The observed boiling point can be corrected to the standard pressure (1 atm) if necessary.

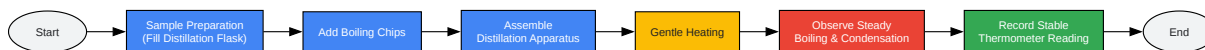
Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of the melting and boiling points of dimethylacetylene.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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